

# A Comparative Guide to Tiadinil and Novel Fungicides for Rice Blast Control

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## Compound of Interest

Compound Name: *Tiadilon*

Cat. No.: *B011759*

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This guide provides a comparative overview of the performance of Tiadinil and selected novel fungicides in the management of rice blast disease, caused by the fungus *Magnaporthe oryzae*. The information is compiled from various studies to aid in research and development efforts.

## Executive Summary

Tiadinil is a well-established fungicide known for its systemic acquired resistance (SAR) inducing properties, offering a unique mode of action in plant protection. The landscape of fungicides is continually evolving, with novel active ingredients offering alternative and sometimes more targeted modes of action. This guide delves into the performance data of prominent novel fungicides—Tricyclazole, Isoprothiolane, and Epoxiconazole—and juxtaposes their mechanisms with that of Tiadinil. While direct comparative field data between Tiadinil and these specific novel fungicides is not readily available in the public domain, this guide provides a framework for understanding their individual performance and mechanisms of action.

## Performance Data of Novel Fungicides

The following tables summarize the performance of Tricyclazole and Isoprothiolane in controlling rice blast, based on data from field and laboratory experiments.

Table 1: Efficacy of Tricyclazole 75% WP Against Rice Leaf Blast

Parameter	Tricyclazole 75% WP	Untreated Control
Disease Incidence (%)	35.5	-
Disease Severity (%)	27.85	-
Mean AUDPC*	64.64	137.92
Grain Yield (t/ha)	3.93	-

AUDPC (Area Under the Disease Progress Curve): A measure of disease intensity over time. A lower value indicates better disease control.

Table 2: In-vitro Mycelial Growth Inhibition of Magnaporthe oryzae

Fungicide	Concentration (ppm)	Mean Mycelial Growth Inhibition (%)
Isoprothiolane 5% EC	500	100
750	100	
1000	100	
Tricyclazole 75% WP	500	100
750	100	
1000	100	

Table 3: Field Performance of Tricyclazole and Isoprothiolane Against Rice Blast

Treatment	Application Rate	Leaf Blast Severity Reduction (%)	Panicle Blast Severity Reduction (%)	Grain Yield Increase (%)
Tricyclazole (Beam 75% WP)	100 g/200 L	-	79.12	-
Isoprothiolane (Fuji-one 40% EC)	400 cm <sup>3</sup> /200 L	-	79.12	-

## Experimental Protocols

The data presented above is based on standard experimental methodologies for fungicide efficacy testing in rice. A generalized protocol is outlined below.

Objective: To evaluate the efficacy of fungicides against rice blast (*Magnaporthe oryzae*) under field conditions.

### 1. Experimental Design:

- Design: Randomized Complete Block Design (RCBD) is commonly used to account for field variability.
- Replications: A minimum of three replications for each treatment.
- Plot Size: Standard plot sizes are used, with appropriate spacing between plots to minimize spray drift.
- Treatments: Include the fungicides to be tested at their recommended dosages, a positive control (a known effective fungicide), and an untreated control.

### 2. Crop Management:

- Variety: A rice variety susceptible to blast is used to ensure adequate disease pressure.
- Cultivation: Standard agronomic practices for rice cultivation are followed, including fertilization and irrigation.

### 3. Inoculation (if necessary):

- In the absence of sufficient natural infection, artificial inoculation with a spore suspension of *Magnaporthe oryzae* can be performed to ensure uniform disease development.

### 4. Fungicide Application:

- Fungicides are typically applied as foliar sprays at specific growth stages of the rice plant, such as the tillering and booting stages, or upon the first appearance of disease symptoms.
- The application is repeated as per the recommended spray interval for each fungicide.

### 5. Data Collection:

- **Disease Assessment:** Disease incidence (% of infected plants or leaves) and severity (area of plant tissue affected) are recorded at regular intervals. The Standard Evaluation System (SES) for rice from the International Rice Research Institute (IRRI), using a 0-9 scale, is a common method for assessing blast severity.
- **AUDPC Calculation:** The Area Under the Disease Progress Curve (AUDPC) is calculated from the sequential disease severity data to provide a quantitative measure of disease development over time.
- **Yield Data:** At the end of the trial, grain yield and other relevant yield components (e.g., number of panicles, 1000-grain weight) are measured from each plot.

### 6. Statistical Analysis:

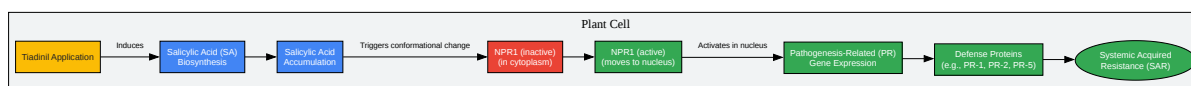
- The collected data is subjected to Analysis of Variance (ANOVA) to determine the statistical significance of the differences between treatments.

## Signaling Pathways and Modes of Action

The efficacy of a fungicide is determined by its ability to interfere with the life cycle of the pathogen. Tiadinil and the novel fungicides discussed here have distinct modes of action, which are visualized in the following diagrams.

## Tiadinil: Inducing Systemic Acquired Resistance (SAR)

Tiadinil is not a conventional fungicide that directly targets the pathogen. Instead, it acts as a plant defense activator, inducing Systemic Acquired Resistance (SAR). This involves the activation of the plant's own defense mechanisms, primarily through the salicylic acid signaling pathway.

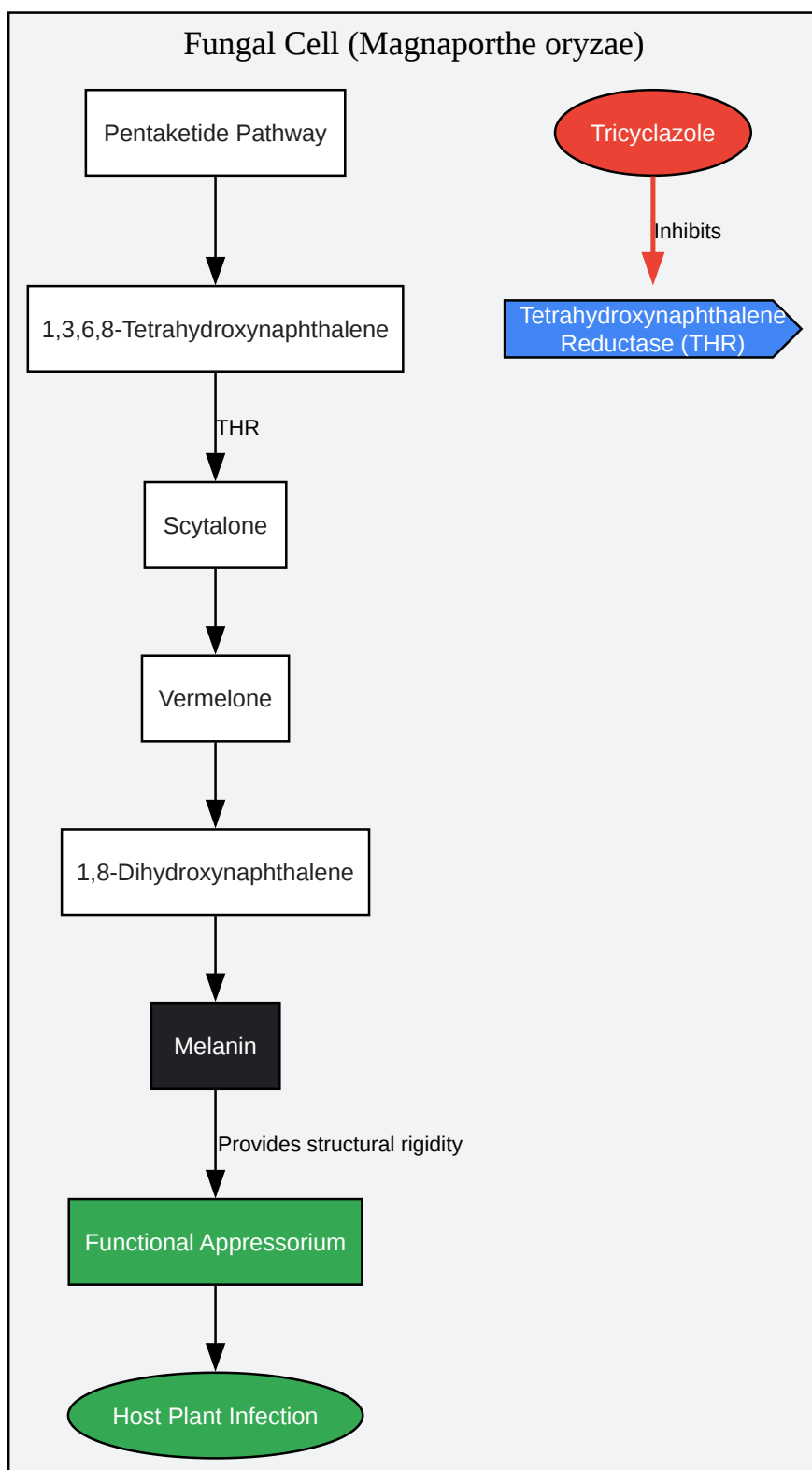


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Caption: Tiadinil induces SAR via the salicylic acid pathway.

## Tricyclazole: Inhibition of Melanin Biosynthesis

Tricyclazole is a melanin biosynthesis inhibitor. Melanin is essential for the structural integrity of the appressoria of *Magnaporthe oryzae*, which are specialized structures required for penetrating the host plant's cuticle. By inhibiting melanin production, Tricyclazole prevents the fungus from successfully infecting the plant.



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Caption: Tricyclazole inhibits melanin biosynthesis in fungi.

## Isoprothiolane: Inhibition of Phospholipid Biosynthesis

Isoprothiolane acts by inhibiting the biosynthesis of phospholipids, which are essential components of fungal cell membranes. This disruption of membrane integrity and function ultimately leads to the death of the fungal cell.

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